

safety precautions and handling guidelines for 6-Bromopiperonal

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Compound of Interest

Compound Name: 6-Bromopiperonal

Cat. No.: B143890

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Application Notes and Protocols for 6-Bromopiperonal

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions and handling guidelines for **6-Bromopiperonal** (CAS No. 15930-53-7). The information is compiled from various safety data sheets to ensure a comprehensive overview for laboratory personnel.

Product Information and Physical Data

6-Bromopiperonal is a disubstituted 1,3-benzodioxole used as an intermediate in chemical synthesis.^[1] It is important to handle this compound with care due to its potential health hazards.

Property	Value	Reference
Chemical Name	6-Bromo-1,3-benzodioxole-5-carboxaldehyde	[2]
Synonyms	2-Bromo-4,5-methylenedioxybenzaldehyde	[2][3]
Molecular Formula	C8H5BrO3	[2][4]
Molecular Weight	229.03 g/mol	[2][4]
Appearance	Off-white to light yellow powder/solid	[5]
Physical State	Solid	[5][6]
Storage Temperature	Room temperature, in a cool, dark place	[6]
Conditions to Avoid	Air sensitive	[6]
Incompatible Materials	Strong oxidizing agents, Strong bases	[3]

Hazard Identification and Classification

6-Bromopiperonal is classified as a hazardous chemical.[3] The primary hazards are associated with skin, eye, and respiratory irritation.

Hazard Class	Category	GHS Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning[3][4][5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **6-Bromopiperonal**.

Protection Type	Specification
Eye/Face	Wear safety glasses with side-shields or chemical goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][4] Inspect gloves before use and remove with care to avoid skin contamination.[4][5]
Respiratory	A NIOSH/MSHA approved respirator is recommended if exposure limits are exceeded or if irritation or other symptoms are experienced. Use only in a well-ventilated area. [3]

Safe Handling and Storage Protocol

Objective: To outline the standard procedure for the safe handling and storage of **6-Bromopiperonal** in a laboratory setting.

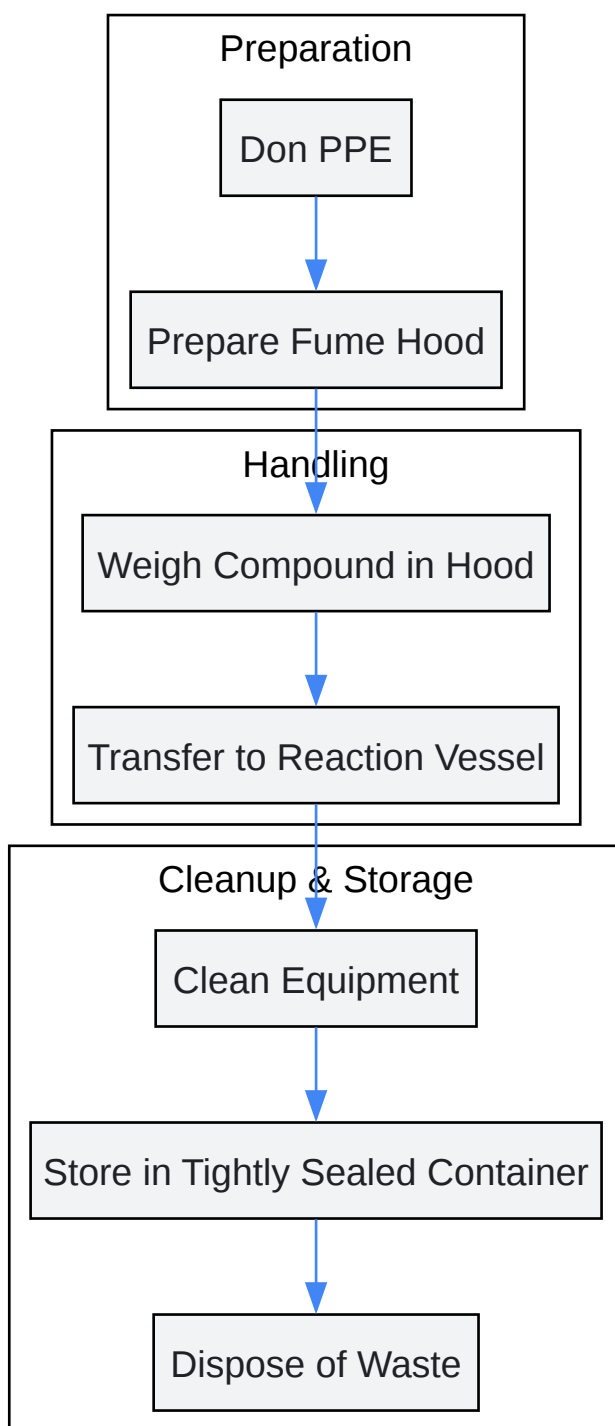
Materials:

- **6-Bromopiperonal**
- Spatula
- Weighing paper/boat
- Fume hood
- Appropriate PPE (lab coat, gloves, safety glasses)

- Tightly sealed container for storage

Procedure:

- Preparation: Before handling, ensure that the work area, typically a fume hood, is clean and uncluttered. Confirm that a safety shower and eyewash station are readily accessible.[\[3\]](#)
- Personal Protection: Don the required PPE, including a lab coat, chemical-resistant gloves, and safety glasses.
- Handling:
 - Conduct all handling and weighing of **6-Bromopiperonal** inside a certified chemical fume hood to avoid inhalation of dust.[\[4\]](#)[\[5\]](#)
 - Avoid direct contact with the skin and eyes.[\[4\]](#)[\[5\]](#)
 - Do not breathe in the dust.[\[4\]](#)[\[5\]](#)
 - After handling, wash hands and any exposed skin thoroughly.[\[3\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Due to its air-sensitive nature, storing under an inert atmosphere is recommended.[\[3\]](#)[\[4\]](#)[\[5\]](#)
[\[6\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents and strong bases.
[\[3\]](#)



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Fig. 1: General laboratory workflow for handling **6-Bromopiperonal**.

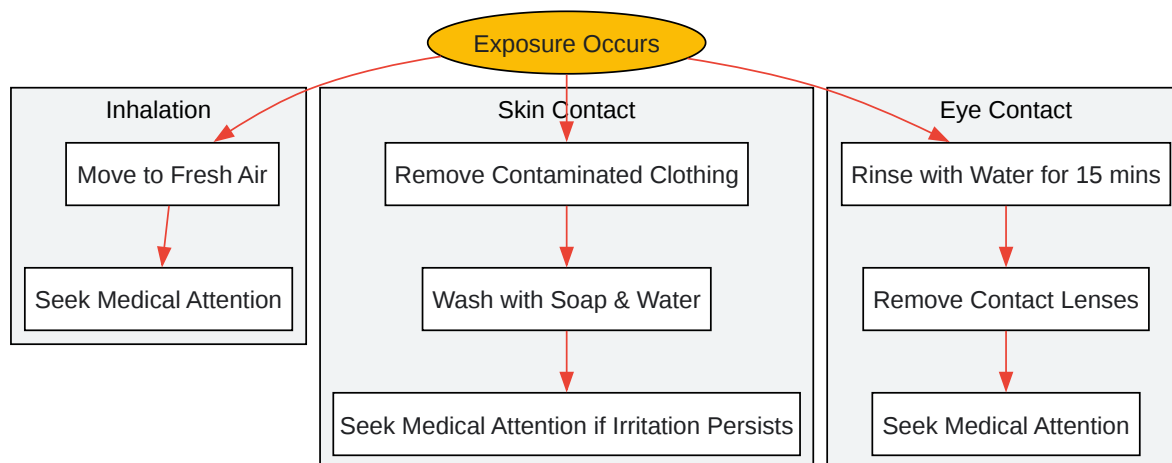
Emergency Procedures

In the event of accidental exposure, immediate action is crucial.

5.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3][4][5] If not breathing, give artificial respiration.[3][4][5] Get medical attention if you feel unwell.[3][5]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[3][4][5] If skin irritation occurs, get medical advice/attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. [3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. [3][4][5] If eye irritation persists, get medical advice/attention.[3]
Ingestion	Clean mouth with water.[3][5] Never give anything by mouth to an unconscious person.[7] Get medical attention.[3][5]

Self-Protection of the First Aider: Ensure that medical personnel are aware of the material(s) involved and take precautions to protect themselves and prevent the spread of contamination. [4][5]



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Fig. 2: Emergency response flowchart for accidental exposure.

5.2. Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[3] Use personal protective equipment as required.[3]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[3] Avoid generating dust.
- Environmental Precautions: Do not let the product enter drains.[5]

5.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Specific Hazards: Thermal decomposition can lead to the release of carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[3][7]

- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Disposal Considerations

Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3][5] Do not flush into surface water or sanitary sewer systems.[3]

Toxicological Information

The toxicological properties of **6-Bromopiperonal** have not been fully investigated.[3][4] The available data indicates that it is an irritant to the skin, eyes, and respiratory system. No information is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[3][4]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the SDS provided by the supplier before handling any chemical. All laboratory personnel should be trained in proper chemical handling and emergency procedures.

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